

# A Comprehensive Technical Guide to the Chemical and Physical Properties of 1-Iodooctadecane

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## Compound of Interest

Compound Name: 1-Iodooctadecane

Cat. No.: B1330385

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## Introduction

**1-Iodooctadecane**, also known as octadecyl iodide or stearyl iodide, is a long-chain alkyl halide with the chemical formula  $C_{18}H_{37}I$ . Its structure, consisting of a lengthy hydrophobic 18-carbon chain and a reactive iodo-group, makes it a valuable intermediate in various fields of chemical synthesis. This guide provides an in-depth overview of the chemical and physical properties of **1-Iodooctadecane**, complete with experimental protocols and visual workflows, to support its application in research and development.

## Chemical and Physical Properties

The key chemical and physical properties of **1-Iodooctadecane** are summarized in the tables below for easy reference and comparison.

### Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>37</sub> I	[1][2]
Molecular Weight	380.39 g/mol	[2][3]
Appearance	White or colorless to light yellow powder, lump, or clear liquid. Can also appear as a pale yellow crystalline solid or paste.	[2][4][5]
Melting Point	33-35 °C (lit.)	[1][2][3]
Boiling Point	194-197 °C at 2 mmHg (lit.) 382.8 °C at 760 mmHg	[1][2][4]
Density	1.0959 g/cm <sup>3</sup> (rough estimate) 1.104 g/cm <sup>3</sup>	[1][4][6]
Flash Point	110 °C (230 °F) - closed cup 147.8 °C	[2][3][4]
Vapor Pressure	1.02E-05 mmHg at 25°C 1.92E-06 mmHg	[1][4]
Refractive Index	1.4762 (estimate) 1.483	[2][6]

## Table 2: Solubility Properties

Solvent	Solubility	Reference
Toluene	Almost transparent solubility	[1][2]
Water	Insoluble	[7]
Hexane	Readily soluble	[7]
Ethyl Acetate	Readily soluble	[7]
Chloroform	Readily soluble	[7]
Ethanol	Soluble	[7]
Ether	Soluble	[7]

**Table 3: Chemical Identifiers and Spectral Data**

Identifier/Spectrum	Value/Reference
CAS Number	629-93-6
EINECS Number	211-117-3
InChI	InChI=1S/C18H37/c1-2-3-4-5-6-7-8-9-10-11-12-13-14-15-16-17-18-19/h2-18H2,1H3
SMILES	CCCCCCCCCCCCCCCCCI
<sup>1</sup> H NMR	Spectra available
<sup>13</sup> C NMR	Spectra available[8][9]
Mass Spectrum	Electron ionization spectra available
IR Spectrum	KBr disc, nujol mull, and other techniques available

## Experimental Protocols

This section details the methodologies for determining key physical properties of **1-Iodooctadecane** and a common synthetic route.

## Determination of Melting Point

The melting point of a solid organic compound like **1-Iodooctadecane** can be determined using a capillary tube method with a melting point apparatus.[\[10\]](#)

- Apparatus: Mel-Temp apparatus or similar, capillary tubes, thermometer.
- Procedure:
  - A small amount of finely powdered, dry **1-Iodooctadecane** is packed into a capillary tube, sealed at one end, to a height of 1-2 cm.[\[11\]](#)
  - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a thermometer.[\[10\]](#)
  - The sample is heated rapidly at first to determine an approximate melting range.[\[10\]](#)
  - A second, more careful determination is performed with a slower heating rate (approximately 2°C per minute) starting from a temperature about 20°C below the approximate melting point.[\[9\]](#)
  - The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire solid has melted ( $T_2$ ) are recorded. The melting range is reported as  $T_1 - T_2$ .[\[11\]](#) For a pure compound, this range is typically narrow (0.5-1.0°C).[\[10\]](#)

## Determination of Boiling Point at Reduced Pressure

Given that **1-Iodooctadecane** can decompose at its atmospheric boiling point, its boiling point is typically determined under reduced pressure (vacuum distillation).[\[12\]](#)

- Apparatus: Vacuum distillation setup (round bottom flask, distillation head with thermometer, condenser, receiving flask), vacuum source (e.g., water aspirator or vacuum pump), heating mantle, stir bar, McLeod gauge.
- Procedure:
  - The **1-Iodooctadecane** sample is placed in the distilling flask with a stir bar.

- The vacuum distillation apparatus is assembled, ensuring all joints are properly sealed with vacuum grease.[\[12\]](#)
- The system is evacuated to the desired pressure, which is monitored by a McLeod gauge.
- The sample is heated and stirred.
- The temperature at which the liquid boils and the condensate drips into the receiving flask is recorded as the boiling point at that specific pressure.[\[13\]](#)

## Determination of Solubility

A qualitative assessment of solubility can be performed by observing the dissolution of a known mass of solute in a known volume of solvent.

- Apparatus: Test tubes, graduated cylinder or burette, balance.
- Procedure:
  - A pre-weighed small amount of **1-iodooctadecane** (e.g., 25 mg) is placed in a test tube.[\[14\]](#)
  - A measured volume of the solvent (e.g., 0.75 mL) is added in portions.[\[14\]](#)
  - The test tube is shaken vigorously after each addition.[\[14\]](#)
  - The compound is considered soluble if it completely dissolves to form a clear solution. Observations such as "soluble," "partially soluble," or "insoluble" are recorded.

## Spectroscopic Analysis

- FTIR Spectroscopy (Solid): A thin solid film method is commonly used. A small amount of **1-iodooctadecane** is dissolved in a volatile solvent like methylene chloride. A drop of this solution is placed on a salt plate (e.g., KBr), and the solvent is allowed to evaporate, leaving a thin film of the compound. The IR spectrum is then recorded.[\[1\]](#)
- NMR Spectroscopy: A small amount of **1-iodooctadecane** is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>). The solution is placed in an NMR tube, and the <sup>1</sup>H and <sup>13</sup>C NMR

spectra are acquired using an NMR spectrometer.[15]

- Mass Spectrometry: For a volatile compound, a small sample is introduced into the mass spectrometer, where it is ionized (e.g., by electron ionization). The resulting ions are separated based on their mass-to-charge ratio and detected.[16]

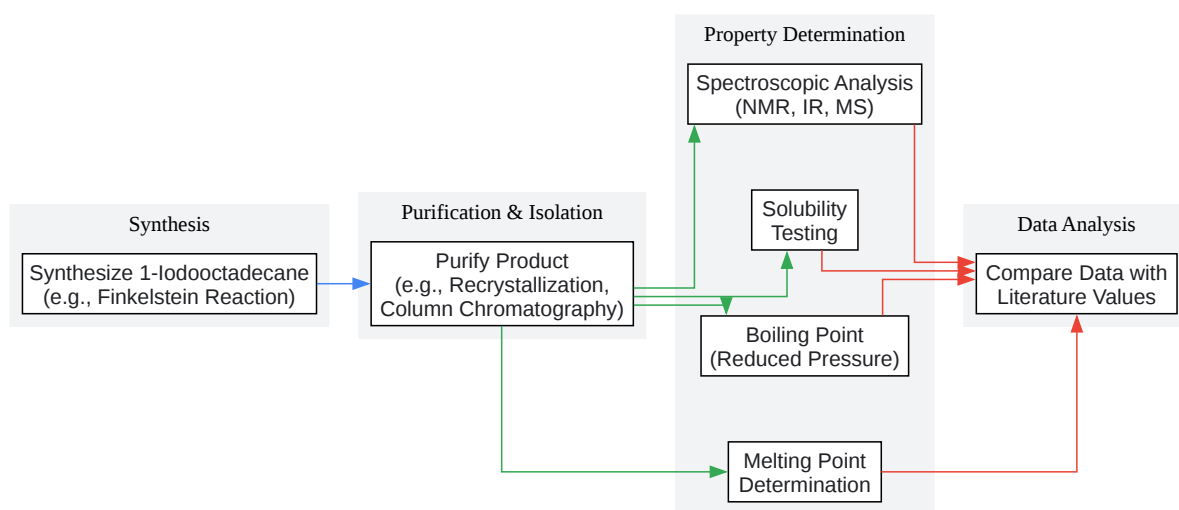
## Synthesis of 1-Iodoctadecane (Finkelstein Reaction)

A common method for synthesizing **1-Iodoctadecane** is via the Finkelstein reaction, which involves the conversion of an alkyl chloride or bromide to an alkyl iodide.[2][17]

- Reactants: 1-Bromooctadecane (or 1-chlorooctadecane), sodium iodide (NaI), acetone.
- Procedure:
  - 1-Bromooctadecane is dissolved in acetone.
  - A solution of sodium iodide in acetone is added to the reaction mixture.
  - The reaction is typically heated to reflux.
  - The reaction is driven to completion by the precipitation of the less soluble sodium bromide (or sodium chloride) in acetone.[2][17]
  - After the reaction is complete, the mixture is cooled, and the precipitate is removed by filtration.
  - The acetone is removed from the filtrate, and the crude **1-Iodoctadecane** is purified, typically by recrystallization or column chromatography.

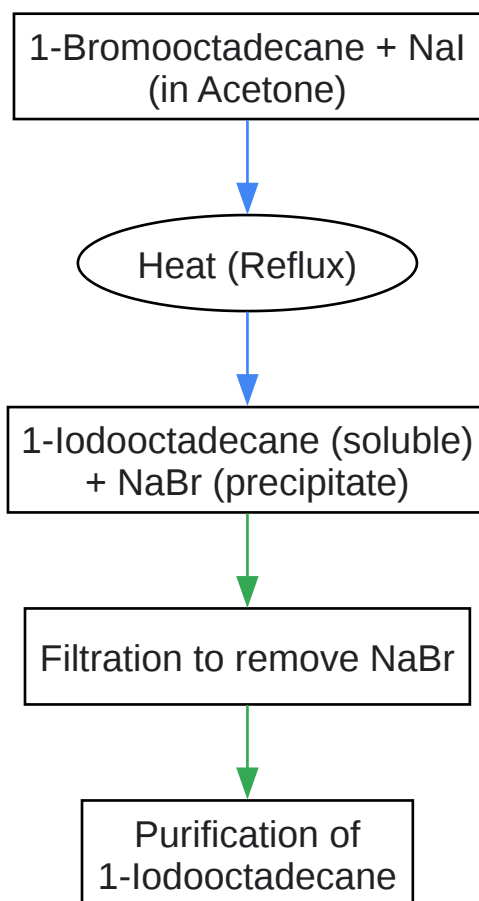
## Visualizations

The following diagrams illustrate key workflows and relationships relevant to the study of **1-Iodoctadecane**.



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Caption: A logical workflow for the synthesis and characterization of **1-iodooctadecane**.



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Caption: The Finkelstein reaction pathway for the synthesis of **1-iodooctadecane**.

## Safety and Handling

**1-Iodooctadecane** is classified as a skin and eye irritant and may cause respiratory irritation.

[3][5] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[3] It should be stored in a cool, dry, well-ventilated area, protected from light.[2] For detailed safety information, consult the Safety Data Sheet (SDS).

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## References

- 1. orgchemboulder.com [orgchemboulder.com]
- 2. Finkelstein reaction - Wikipedia [en.wikipedia.org]
- 3. legacy.babcock.edu.ng [legacy.babcock.edu.ng]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. Measurement of the Refractive Index of Transparent Solids and Fluids [opg.optica.org]
- 7. SATHEE: Finkelstein Reaction [satheejee.iitk.ac.in]
- 8. m.youtube.com [m.youtube.com]
- 9. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 10. chem.ucalgary.ca [chem.ucalgary.ca]
- 11. byjus.com [byjus.com]
- 12. Purification [chem.rochester.edu]
- 13. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 14. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 15. azolifesciences.com [azolifesciences.com]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. byjus.com [byjus.com]
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